

Sirtuin 4 (SIRT4): In Vitro Experimental Protocols and Application Notes

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Compound of Interest

Compound Name: Sirtuin modulator 4

Cat. No.: B12403612

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Introduction

Sirtuin 4 (SIRT4) is a mitochondrial NAD⁺-dependent enzyme that plays a crucial role in cellular metabolism and energy homeostasis. Unlike other sirtuins, SIRT4 exhibits multiple enzymatic activities, including ADP-ribosyltransferase, deacetylase, lipoamidase, and deacylase functions. Its diverse activities allow it to regulate key metabolic pathways, such as fatty acid oxidation, insulin secretion, and glutamine metabolism. Dysregulation of SIRT4 has been implicated in various diseases, including cancer, metabolic disorders, and cardiovascular diseases, making it an attractive therapeutic target.

These application notes provide detailed protocols for in vitro studies of SIRT4 modulators, enabling researchers to investigate the enzyme's function and identify novel therapeutic agents. The protocols cover SIRT4's primary enzymatic activities and its effects on cellular processes.

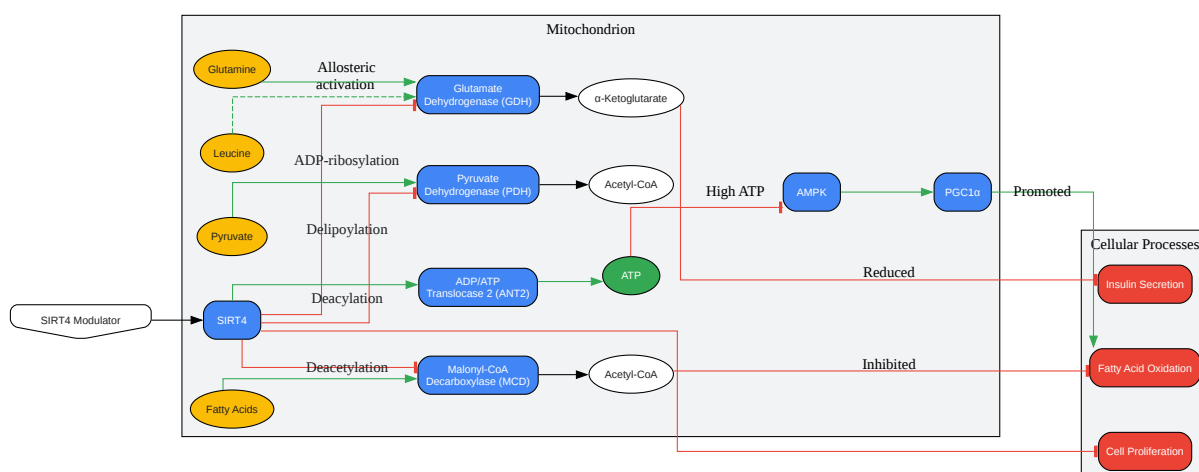
Quantitative Data on SIRT4 Modulators

The following table summarizes the in vitro activity of known SIRT4 modulators. This data can serve as a reference for compound selection and experimental design.

Compound	Modulation	Assay Type	IC50/EC50	Target Acyl Group	Reference
Compound 60	Inhibition	De-HMGylation	0.9 μ M	β -hydroxy β -methylglutaryl	
Compound 69	Inhibition	De-HMGylation	16 μ M	β -hydroxy β -methylglutaryl	
Suramin	Inhibition	De-HMG- ylation	2 μ M	3-hydroxy-3-methylglutaryl (HMG)	
Nicotinamide (NAM)	Inhibition	De-HMG- ylation	13 μ M	3-hydroxy-3-methylglutaryl (HMG)	
NADH	Inhibition	De-HMG- ylation	~126 μ M	3-hydroxy-3-methylglutaryl (HMG)	
Lipoic acid	Inhibition	Not specified	Not specified	Not specified	

Key Signaling Pathways Involving SIRT4

SIRT4 is a critical regulator of several metabolic signaling pathways. Understanding these pathways is essential for designing and interpreting in vitro experiments.



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Caption: SIRT4 signaling pathways in mitochondrial metabolism.

Experimental Protocols

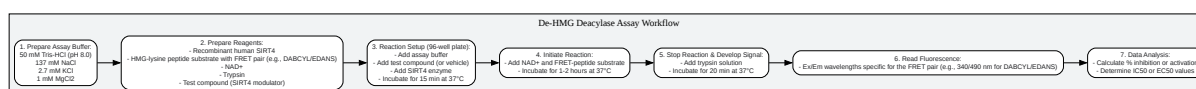
The following sections provide detailed protocols for key in vitro experiments to study SIRT4 modulators.

SIRT4 Enzymatic Activity Assays

SIRT4 possesses multiple enzymatic activities. It is recommended to profile modulators against each activity to determine their specificity.

This assay is a robust method for high-throughput screening of SIRT4 modulators based on its de-HMG activity.

Workflow:



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